

# A Comprehensive Guide to the Proper Disposal of 2-Propyl-1-indanone

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2-Propyl-1-indanone**

Cat. No.: **B1588233**

[Get Quote](#)

For the diligent researcher, scientist, or drug development professional, the lifecycle of a chemical reagent extends far beyond the confines of an experimental reaction. Proper disposal is not merely a procedural afterthought; it is a critical component of laboratory safety, environmental stewardship, and regulatory compliance. This guide provides a detailed, step-by-step protocol for the safe and compliant disposal of **2-Propyl-1-indanone** (CAS No. 92013-10-0), grounding every recommendation in established safety protocols and regulatory standards.

## Part 1: Hazard Identification and Risk Assessment

Before any disposal procedure can be initiated, a thorough understanding of the compound's intrinsic hazards is paramount. This foundational knowledge dictates every subsequent step, from personal protective equipment (PPE) selection to waste stream segregation.

### 1.1. GHS Hazard Classification

**2-Propyl-1-indanone** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazard statement:

- H302: Harmful if swallowed.[\[1\]](#)

This classification is the cornerstone of our disposal plan. The primary risk associated with this compound is acute toxicity upon ingestion. Therefore, all waste streams containing **2-Propyl-1-indanone** must be managed as toxic hazardous waste.

## 1.2. Physical and Chemical Properties Analysis

Understanding the physical properties of a chemical is crucial for determining its potential hazards, such as flammability, and for ensuring proper storage.

Property	Value	Implication for Disposal
CAS Number	92013-10-0	Unique identifier for accurate tracking and reporting.
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O	-
Appearance	Colorless to light yellow liquid	Visual confirmation of the substance.
Density	1.023 g/mL at 25 °C	Heavier than water.
Flash Point	113 °C	This is above the 60 °C (140 °F) threshold set by the EPA and OSHA, meaning it is not classified as an ignitable hazardous waste (D001). <a href="#">[2]</a> <a href="#">[3]</a>

**Causality Behind the Classification:** The high flash point indicates that the liquid does not produce sufficient vapors at ambient temperatures to form an ignitable mixture with air. Consequently, while standard laboratory precautions against ignition sources should always be maintained, the primary disposal concern is its toxicity, not flammability.

## Part 2: Pre-Disposal Safety and Handling

Proper handling during the accumulation of chemical waste is as important as the final disposal method itself. The goal is to prevent exposure and environmental release at every stage.

### 2.1. Required Personal Protective Equipment (PPE)

Based on the known hazards, the following PPE is mandatory when handling **2-Propyl-1-indanone** waste:

- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of as contaminated solid waste after handling.[4]
- Eye/Face Protection: Safety glasses with side shields or chemical safety goggles.
- Skin and Body Protection: A standard laboratory coat is required. Ensure it is buttoned to protect against splashes.

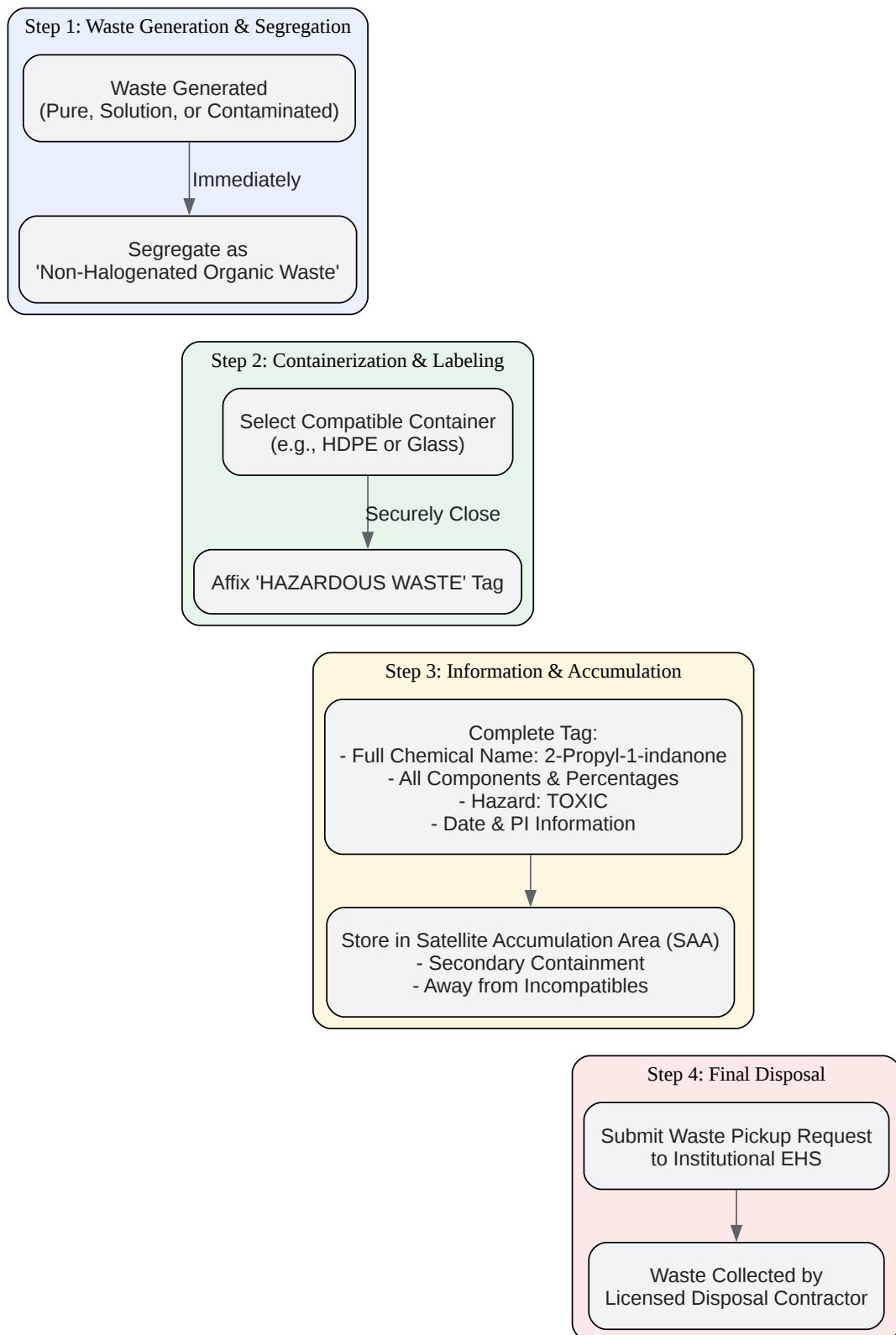
## 2.2. Engineering Controls

All handling and preparation of **2-Propyl-1-indanone** for disposal should be conducted within a certified chemical fume hood to minimize the risk of inhalation, even though inhalation toxicity is not its primary hazard classification.

## Part 3: Step-by-Step Disposal Protocol

The disposal of **2-Propyl-1-indanone** must adhere to the regulations set forth by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[5][6] Chemical waste cannot be disposed of in regular trash or down the sewer system.[5][6]

The following workflow provides a logical sequence for managing this chemical waste from its point of generation to its ultimate removal by a licensed disposal service.



[Click to download full resolution via product page](#)

Caption: Waste Disposal Workflow for **2-Propyl-1-indanone**.

### 3.1. Waste Stream Identification and Segregation

The first and most critical step is to never mix incompatible waste streams.[\[7\]](#)

- Pure **2-Propyl-1-indanone** and Concentrated Solutions: This is the primary waste stream. It should be collected and designated as Non-Halogenated Organic Waste. Do not mix it with halogenated solvents (e.g., dichloromethane, chloroform), as this complicates and increases the cost of disposal.
- Aqueous Solutions: If you have dilute aqueous solutions containing **2-Propyl-1-indanone**, they must also be collected as hazardous waste. Do not dispose of them down the drain. The low water solubility of many organic compounds means even small quantities can cause significant environmental contamination.[\[5\]](#)
- Contaminated Solid Waste: This includes items like gloves, pipette tips, and absorbent paper towels that have come into direct contact with **2-Propyl-1-indanone**. This waste should be collected separately in a clearly labeled, sealed plastic bag or container designated as "Contaminated Solid Waste" or "Hazardous Debris."

### 3.2. Packaging and Labeling

Proper containerization and labeling are mandated by law to ensure safety and proper handling by all personnel.[\[8\]](#)

- Container Selection: Use a chemically compatible container with a secure, screw-top cap.[\[7\]](#) High-Density Polyethylene (HDPE) or glass bottles are typically appropriate. The container must be in good condition, free of cracks or deterioration.[\[5\]](#)
- Headspace: Do not fill the container to more than 90% capacity to allow for vapor expansion.[\[8\]](#)
- Labeling:
  - The container must be labeled as soon as the first drop of waste is added.
  - Affix a hazardous waste tag provided by your institution's Environmental Health and Safety (EHS) department.[\[6\]](#)

- The tag must clearly state "Hazardous Waste".[\[6\]](#)
- List all chemical constituents by their full, unabbreviated names and their approximate percentages. For this waste, you must list "**2-Propyl-1-indanone**". If it is in a solvent, the solvent must also be listed (e.g., "Methanol: 90%, **2-Propyl-1-indanone**: 10%").
- Clearly mark the appropriate hazard box on the tag. For **2-Propyl-1-indanone**, you must check "Toxic".

### 3.3. Accumulation and Storage

Waste must be stored safely in a designated laboratory area pending pickup.

- Satellite Accumulation Area (SAA): This is an area at or near the point of waste generation and under the control of laboratory personnel.[\[7\]](#)
- Secondary Containment: The waste container must be kept in a secondary container, such as a chemical-resistant tray or tub, to contain any potential leaks or spills.
- Storage Conditions: Keep the container tightly closed except when adding waste.[\[7\]](#) Store it in a cool, dry, and well-ventilated location, away from incompatible materials (e.g., strong oxidizing agents).

### 3.4. Arranging for Final Disposal

Laboratory personnel are responsible for the waste until it is transferred to authorized EHS or waste contractor personnel.

- Once the waste container is full (or waste is no longer being generated), complete the final details on the hazardous waste tag, including the fill date.
- Follow your institution's specific procedures to request a waste pickup from the EHS office.  
[\[6\]](#)
- Ensure that all paperwork is completed accurately. This documentation is part of the "cradle-to-grave" tracking system for hazardous waste mandated by the EPA.

## Part 4: Spill Management

In the event of a spill, immediate and correct action is necessary to prevent exposure and environmental contamination.

- **Evacuate and Alert:** Alert personnel in the immediate area and evacuate if necessary.
- **Assess the Hazard:** For a small, manageable spill of **2-Propyl-1-indanone**, trained laboratory personnel may proceed with cleanup. For large or unmanageable spills, contact your institution's EHS emergency line immediately.
- **Contain and Clean:**
  - Wear the appropriate PPE as described in section 2.1.
  - Use a chemical spill kit with an absorbent appropriate for organic liquids. Cover the spill with the absorbent material, starting from the outside and working inward.
  - Once the liquid is fully absorbed, carefully sweep the material into a designated container.
- **Dispose of Cleanup Debris:** All materials used for the cleanup, including absorbents and PPE, are now considered hazardous waste. They must be placed in a sealed container, labeled as hazardous waste with a description of the contents (e.g., "Spill debris with **2-Propyl-1-indanone**"), and disposed of according to the protocol in Part 3.

By adhering to this comprehensive guide, you ensure that your handling and disposal of **2-Propyl-1-indanone** align with the highest standards of safety, scientific integrity, and environmental responsibility, reinforcing the deep trust placed in you as a scientific professional.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemical-label.com [chemical-label.com]
- 2. 2-PROPYL-1-INDANONE, 98 CAS#: 92013-10-0 [amp.chemicalbook.com]
- 3. actenviro.com [actenviro.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. danielshealth.com [danielshealth.com]
- 6. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 7. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 8. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- To cite this document: BenchChem. [A Comprehensive Guide to the Proper Disposal of 2-Propyl-1-indanone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1588233#2-propyl-1-indanone-proper-disposal-procedures\]](https://www.benchchem.com/product/b1588233#2-propyl-1-indanone-proper-disposal-procedures)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

